

YM-58483 Technical Support Center: Troubleshooting and Best Practices

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Compound of Interest

Compound Name: YM-58483

Cat. No.: B1682358

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the proper storage, handling, and use of **YM-58483** (also known as BTP2), a potent blocker of store-operated Ca^{2+} entry (SOCE).

Frequently Asked Questions (FAQs)

Q1: What is **YM-58483** and what is its primary mechanism of action?

YM-58483 is a pyrazole derivative that functions as a potent and selective inhibitor of Calcium Release-Activated Calcium (CRAC) channels, which are key components of store-operated Ca^{2+} entry (SOCE) in non-excitable cells like lymphocytes.^{[1][2]} It effectively blocks the sustained influx of Ca^{2+} that occurs following the depletion of intracellular calcium stores.^[2] This inhibition of SOCE leads to immunomodulatory and anti-inflammatory effects by suppressing cytokine production and the proliferation of T cells.^{[3][4]}

Q2: What are the recommended storage conditions for **YM-58483**?

Proper storage is crucial to maintain the stability and efficacy of **YM-58483**. Recommendations vary slightly between suppliers, but the following guidelines will ensure the longevity of the compound.

- **Solid Form:** For long-term storage, it is recommended to store the lyophilized powder at -20°C , where it can be stable for up to four years.^{[1][5][6]} Some suppliers also indicate storage at $+4^{\circ}\text{C}$ is acceptable for shorter periods. To prevent degradation from moisture, it is

critical to keep the vial tightly sealed and stored under desiccating conditions.[6] Before use, allow the product to equilibrate to room temperature for at least 60 minutes before opening the vial.

- In Solution: Stock solutions should be prepared using high-purity solvents like DMSO or ethanol. To avoid repeated freeze-thaw cycles, which can lead to degradation, it is best practice to aliquot the stock solution into single-use vials.[5] These aliquots should be stored at -20°C or -80°C.[5][7] Stored this way, solutions are generally stable for up to one month at -20°C and for as long as one to two years at -80°C.[5][7]

Q3: What solvents can be used to dissolve **YM-58483**?

YM-58483 is soluble in DMSO and ethanol. It is reported to be soluble up to 100 mM in both solvents. Some suppliers indicate solubility in DMSO up to 84 mg/mL (~199 mM) and in ethanol up to 42 mg/mL (~100 mM).[5] It is important to use fresh, high-quality DMSO, as moisture can reduce the solubility of the compound.[5] **YM-58483** is considered insoluble in water.[5][8]

Troubleshooting Guide

Problem	Possible Cause	Suggested Solution
No inhibitory effect on SOCE observed.	Compound Degradation: Improper storage or handling may have led to the degradation of YM-58483.	- Ensure the compound has been stored according to the recommended conditions (solid at -20°C, desiccated; solutions at -20°C or -80°C in aliquots).- Avoid multiple freeze-thaw cycles of stock solutions.[5]- Prepare fresh stock solutions from lyophilized powder.
Incorrect Concentration: The final concentration of YM-58483 in the experiment may be too low. The reported IC50 for thapsigargin-induced Ca ²⁺ influx is approximately 100 nM. [2]	- Verify calculations for dilutions.- Perform a dose-response experiment to determine the optimal concentration for your specific cell type and experimental conditions.	
Cell-Specific Differences: The expression and function of CRAC channels can vary between cell types.	- Confirm the expression of key SOCE components (e.g., Orai1, STIM1) in your cell model.- Review literature for studies using YM-58483 in a similar experimental system.	
Precipitation of the compound in aqueous media.	Low Aqueous Solubility: YM-58483 has poor solubility in water.[5][8]	- Ensure the final concentration of the solvent (e.g., DMSO) in the aqueous experimental medium is kept low (typically <0.5%) and is consistent across all conditions, including controls.- Prepare intermediate dilutions in an appropriate buffer before adding to the final aqueous medium.

Inconsistent results between experiments.	Variability in Stock Solution: Repeated freeze-thaw cycles or prolonged storage of solutions at inappropriate temperatures can lead to inconsistent potency.	- Aliquot stock solutions into single-use volumes to minimize freeze-thaw cycles. [5]- Prepare fresh stock solutions regularly. For solutions stored at -20°C, it is recommended to use them within one month.
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Data Summary

Chemical and Physical Properties

Property	Value	Reference
Molecular Weight	421.32 g/mol	[5]
Formula	C15H9F6N5OS	[5]
CAS Number	223499-30-7	[1]
Purity	≥98%	[1][9]

Solubility

Solvent	Maximum Concentration	Reference
DMSO	100 mM	
Ethanol	100 mM	
Water	Insoluble	[5][8]

Storage and Stability

Form	Storage Temperature	Stability	Reference
Solid (Lyophilized)	+4°C	Short-term	
-20°C	≥ 4 years	[1][5]	
Solution (in DMSO/Ethanol)	-20°C	Up to 1 month	[5]
-80°C	1-2 years	[5][7]	

Experimental Protocols

Preparation of Stock Solutions

Objective: To prepare a concentrated stock solution of **YM-58483** for use in cellular assays.

Materials:

- **YM-58483** (lyophilized powder)
- Anhydrous Dimethyl Sulfoxide (DMSO) or Ethanol
- Sterile microcentrifuge tubes

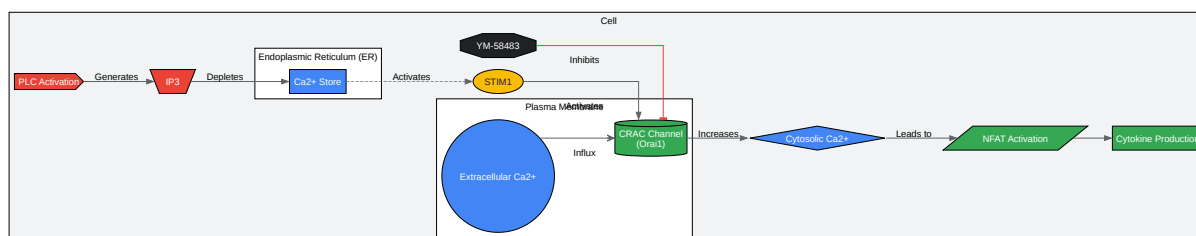
Procedure:

- Before opening, allow the vial of **YM-58483** to warm to room temperature for at least 60 minutes.
- Briefly centrifuge the vial to ensure all the powder is at the bottom.
- To prepare a 10 mM stock solution, add the appropriate volume of DMSO or ethanol to the vial. For example, to a 1 mg vial of **YM-58483** (MW: 421.32), add 237.3 µL of solvent.
- Vortex briefly to ensure the compound is fully dissolved.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.

- Store the aliquots at -20°C or -80°C.

Visualizations

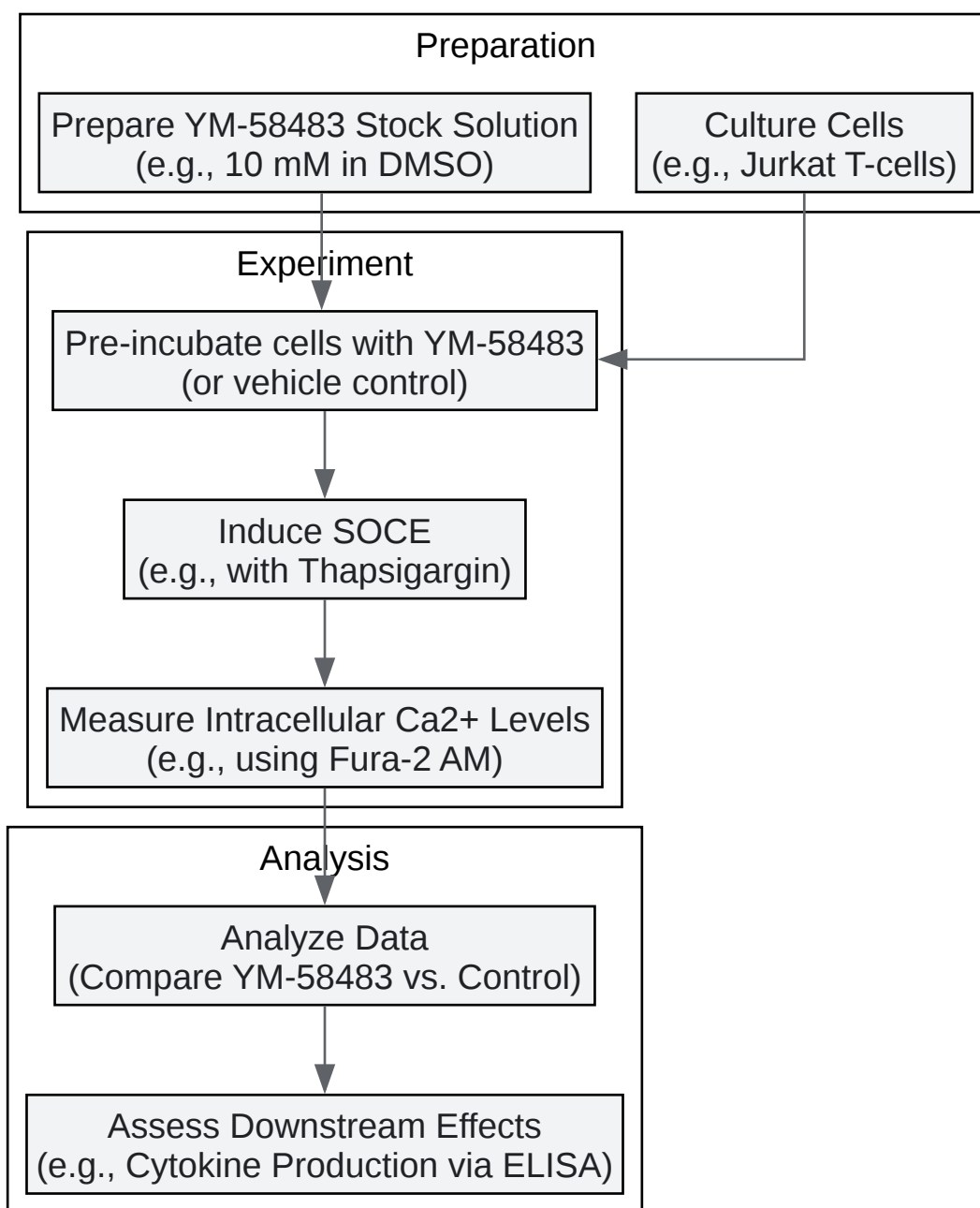
Signaling Pathway of YM-58483 Action



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Caption: Mechanism of action of **YM-58483** in inhibiting T-cell activation.

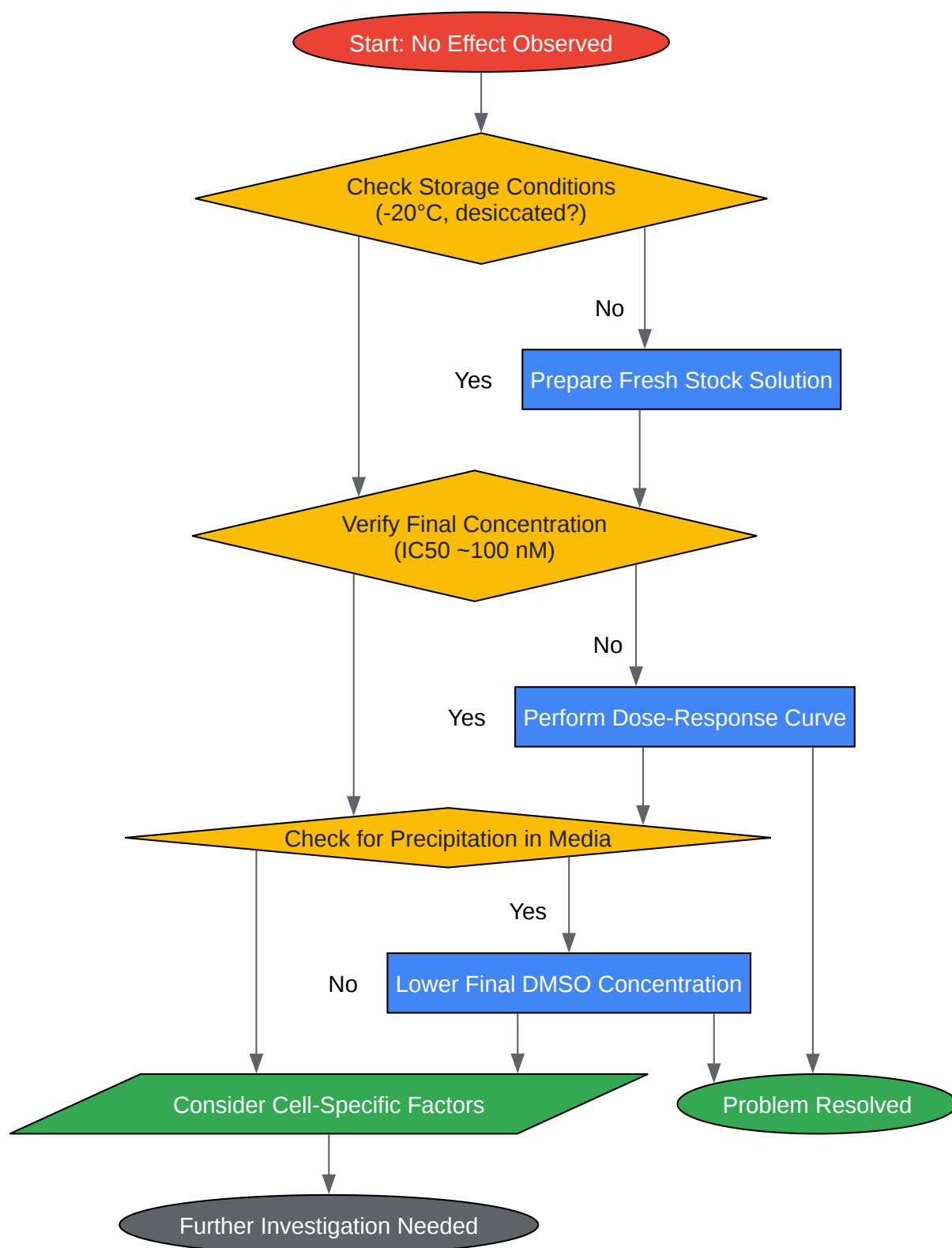
Experimental Workflow for Testing YM-58483 Efficacy



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Caption: Workflow for assessing the inhibitory effect of **YM-58483** on SOCE.

Logical Troubleshooting Flowchart



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Caption: Troubleshooting guide for unexpected experimental results with **YM-58483**.

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